

The Stability of Nifedipine: A Comparative Guide to Formulation Performance

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

Cat. No.: *B16188478*

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For researchers, scientists, and drug development professionals, understanding the inherent instability of nifedipine and how different formulations mitigate its degradation is paramount. This guide provides an objective comparison of the stability of various nifedipine formulations, supported by experimental data, to aid in the development of robust and effective drug products.

Nifedipine, a dihydropyridine calcium channel antagonist, is notoriously susceptible to degradation, primarily through photodegradation, oxidation, and hydrolysis. This instability can lead to a loss of therapeutic efficacy and the formation of potentially toxic degradants. The choice of formulation and excipients plays a crucial role in protecting the active pharmaceutical ingredient (API) from these degradation pathways.

Comparative Stability Data

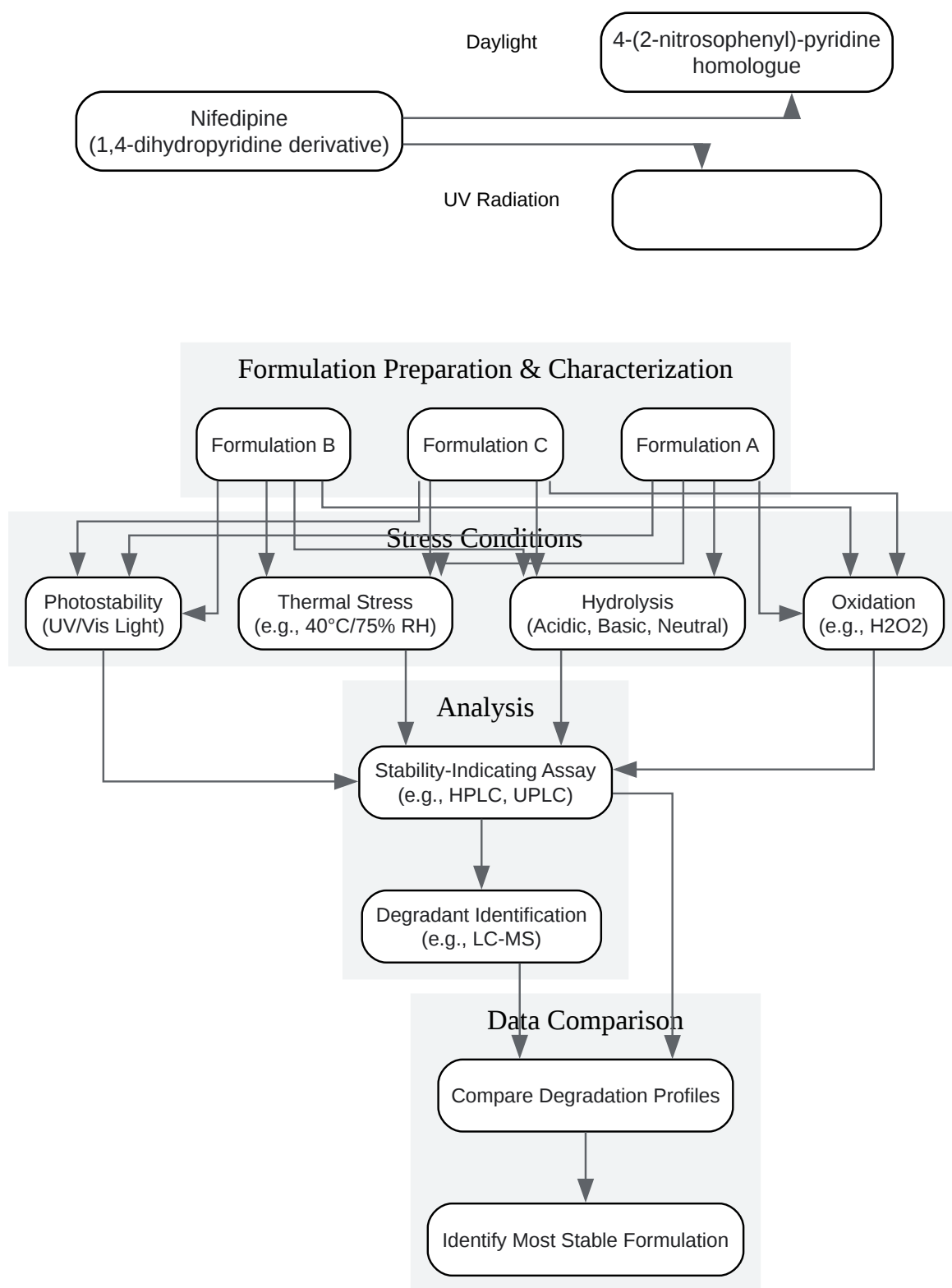
The stability of nifedipine is significantly influenced by its formulation. The following table summarizes key findings from various studies on the degradation of nifedipine in different formulations under various stress conditions.

Formulation Type	Stress Condition	Key Findings	Reference
Pure Nifedipine Powder	Daylight	Degrades to the 4-(2-nitrosophenyl)-pyridine homologue. [1]	[1]
UV Radiation	Degrades to the 4-(2-nitrophenyl)-pyridine homologue.[1]	[1]	
Acidic Hydrolysis (0.1 N HCl, 80°C, 6 hrs)	89.19% degradation. [2]	[2]	
Alkaline Hydrolysis (0.1 N NaOH, 80°C, 6 hrs)	67.74% degradation. [2]	[2]	
Oxidative Stress (3% H2O2, 80°C, 6 hrs)	72% degradation.[2]	[2]	
Hydrolytic Stress (Water, 80°C, 6 hrs)	85.96% degradation. [2]	[2]	
Methanolic Solution	Indirect Sunlight	Faster photodegradation compared to artificial light.[3]	[3]
Artificial Light	Slower photodegradation compared to indirect sunlight.[3]	[3]	
Oral Solution (Extemporaneously Compounded)	Room Temperature (22-25°C) in Amber Glass Bottles	Stable for at least 35 days.[4]	[4]
Room Temperature (22-25°C) in Amber Oral Syringes (wrapped in foil)	Stable for at least 14 days.[4]	[4]	

Room Temperature (22-25°C) in Amber Oral Syringes (unwrapped)	>20% loss within 7 days.[4]	[4]
Solid Dispersions	Light Irradiation	Adsorption solid dispersion with porous calcium silicate was more stable than a [5] physical mixture with microcrystalline cellulose.[5]
Commercial Tablets and Capsules	Indirect Sunlight & Artificial Light (12 weeks)	Formulations were found to be [3] photostable.[3]
Controlled-Release vs. Retard Formulations	In vivo (24-h monitoring)	Controlled-release (CR) formulation had less influence on heart rate and the [6] autonomic nervous system compared to the retard formulation. [6]

Nifedipine Degradation Pathways

Nifedipine primarily degrades via two main photodegradation pathways, leading to the formation of a nitroso-phenylpyridine derivative under daylight and a nitro-phenylpyridine derivative under UV irradiation. These pathways involve intramolecular cyclization reactions.



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